

Tripropyl phosphate-d21 molecular weight

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Compound of Interest

Compound Name: Tripropyl phosphate-d21

Cat. No.: B579871

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An In-Depth Technical Guide to **Tripropyl Phosphate-d21** For Researchers, Scientists, and Drug Development Professionals

Introduction

Tripropyl phosphate-d21 (TPP-d21) is the deuterated analog of tripropyl phosphate (TPP), an organophosphorus compound used as a flame retardant and plasticizer[1]. The incorporation of 21 deuterium atoms into the molecular structure makes TPP-d21 an invaluable tool in analytical and research settings. Its primary application lies in its use as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) and nuclear magnetic resonance (NMR) spectroscopy[2]. The significant mass difference between TPP-d21 and its non-deuterated counterpart allows for precise and accurate quantification in complex matrices, a technique known as isotope dilution mass spectrometry. This guide provides a comprehensive overview of the molecular weight and key technical data for **Tripropyl phosphate-d21**.

Physicochemical Properties

The fundamental characteristics of **Tripropyl phosphate-d21** and its non-deuterated form are summarized below. This data is essential for its application in experimental design.

Property	Tripropyl phosphate-d21	Tripropyl phosphate
Molecular Weight	245.36 g/mol [2][3][4]	224.23 g/mol [1][5][6]
Monoisotopic Mass	245.2496 Da[4]	224.1177 Da[6]
Molecular Formula	C ₉ D ₂₁ O ₄ P[2][3][4]	C ₉ H ₂₁ O ₄ P[5][7][8]
CAS Number	1219794-92-9[2][3][4]	513-08-6[1][5][7]
Purity	≥98%[3]	≥97% - 99%[1][5]
Appearance	Colorless to light yellow liquid[2]	Liquid[1]
Density	Not specified	1.012 g/mL at 25 °C[1]
Boiling Point	Not specified	120-122 °C at 10 mmHg[1]
Refractive Index	Not specified	n ₂₀ /D 1.416[1]

Experimental Protocols

The utility of **Tripropyl phosphate-d21** as an internal standard is contingent on its accurate and reproducible preparation in solution. Below are detailed methodologies for preparing stock solutions for various research applications[2].

Stock Solution Preparation in DMSO

- Objective: To prepare a high-concentration stock solution for further dilution.
- Method:
 - Use newly opened, anhydrous Dimethyl Sulfoxide (DMSO) to avoid solubility issues due to its hygroscopic nature.
 - To achieve a concentration of 100 mg/mL, add the appropriate mass of **Tripropyl phosphate-d21** to the required volume of DMSO.
 - If necessary, use ultrasonic agitation to ensure complete dissolution.

- Storage: Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month in a sealed container, protected from moisture[2].

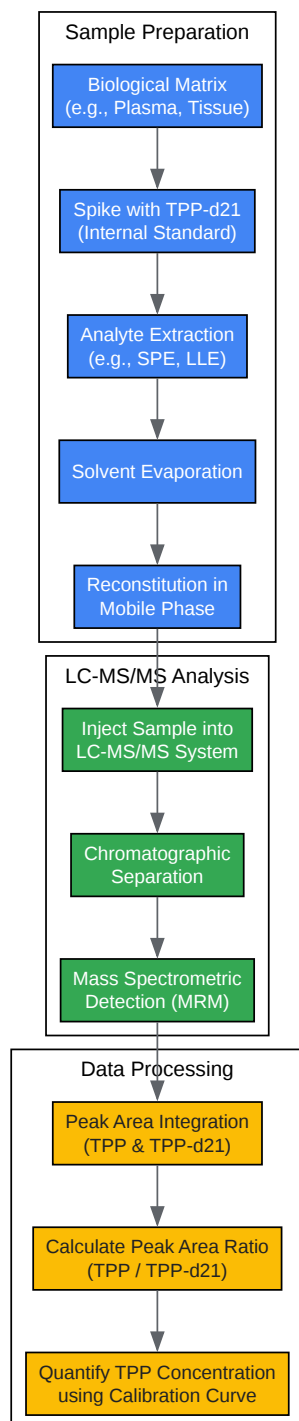
Preparation of Working Solutions for In Vivo Studies

The following protocols yield a 2.5 mg/mL working solution from a 25 mg/mL DMSO stock solution.

- Protocol A: PEG300, Tween-80, and Saline Formulation
 - Take 100 µL of the 25 mg/mL DMSO stock solution.
 - Add it to 400 µL of PEG300 and mix thoroughly.
 - Add 50 µL of Tween-80 and continue mixing until the solution is homogeneous.
 - Add 450 µL of saline to reach a final volume of 1 mL.
- Protocol B: SBE-β-CD in Saline Formulation
 - Take 100 µL of the 25 mg/mL DMSO stock solution.
 - Add it to 900 µL of a 20% SBE-β-CD (Sulfobutylether-β-cyclodextrin) solution in saline.
 - Mix thoroughly until a clear solution is obtained.
- Protocol C: Corn Oil Formulation
 - Take 100 µL of the 25 mg/mL DMSO stock solution.
 - Add it to 900 µL of corn oil.
 - Mix until the solution is homogeneous. This formulation should be used cautiously for dosing periods exceeding two weeks[2].

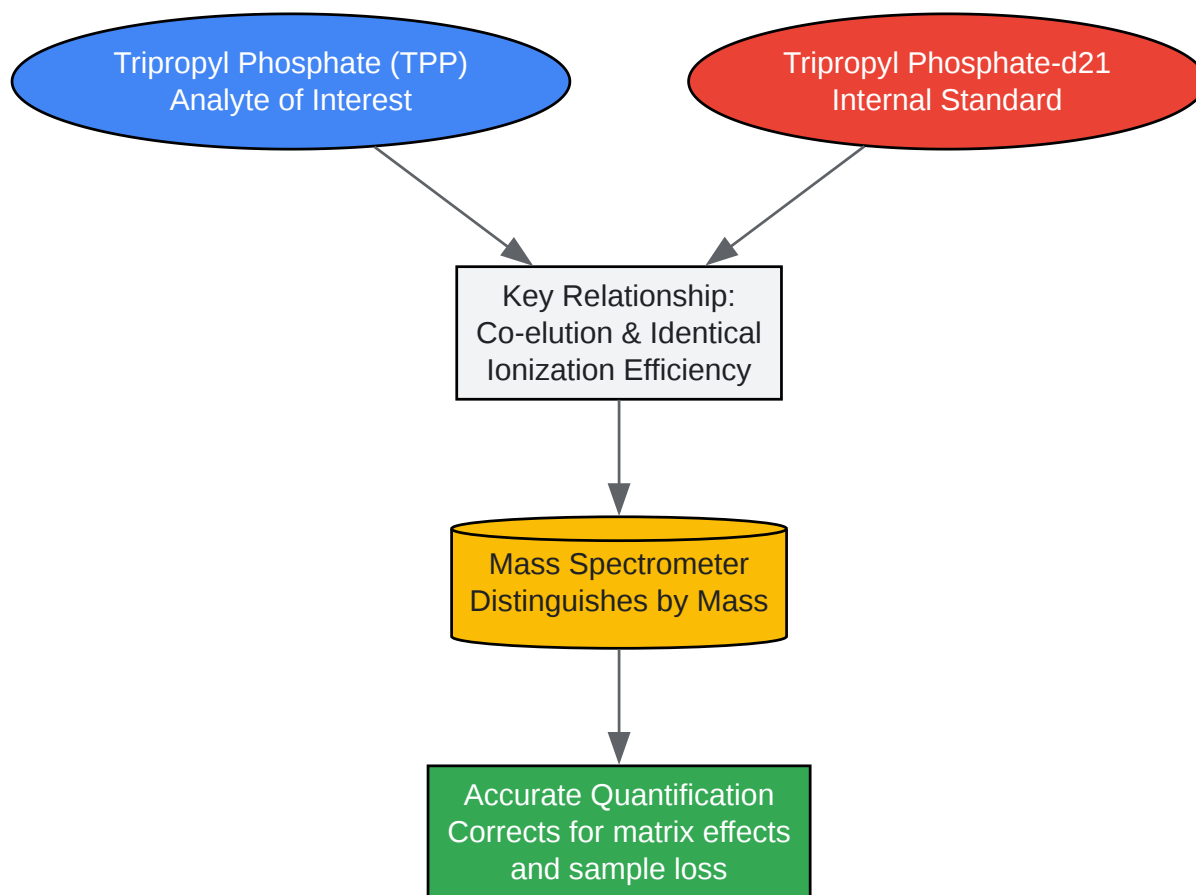
Visualization of Experimental Workflow and Concepts

Diagrams created using the DOT language provide clear visual representations of workflows and logical relationships relevant to the use of **Tripropyl phosphate-d21**.



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Figure 1. Workflow for analyte quantification using TPP-d21 as an internal standard.



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Figure 2. Conceptual diagram of isotope dilution mass spectrometry using TPP-d21.

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